

Carebastine vs. Ebastine: Pharmacokinetic Profile

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Carebastine

CAS No.: 90729-42-3

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Parameter	Ebastine (Parent Drug)	Carebastine (Active Metabolite)
Elimination Half-Life ($t_{1/2}$)	Negligible; rapidly metabolized [1]	10.6 - 15.3 hours [2] [1] [3]
Time to Peak Plasma Concentration (T_{max})	Not applicable (prodrug)	4 to 6 hours post-dose of Ebastine [1]
Presence in Systemic Circulation	Negligible [2] [1]	Primary circulating active compound [2] [3]
Key Metabolic Pathway	Extensive first-pass metabolism, primarily by CYP3A4 [3]	Formed via metabolism of Ebastine; undergoes further elimination [2]
Linearity / Dose Proportionality	N/A	Linear over 5-40 mg Ebastine dose range; C_{max} and AUC proportional to dose [1]
Route of Elimination	N/A	Urinary excretion (~1.3-1.8% of Ebastine dose as Carebastine) [1]

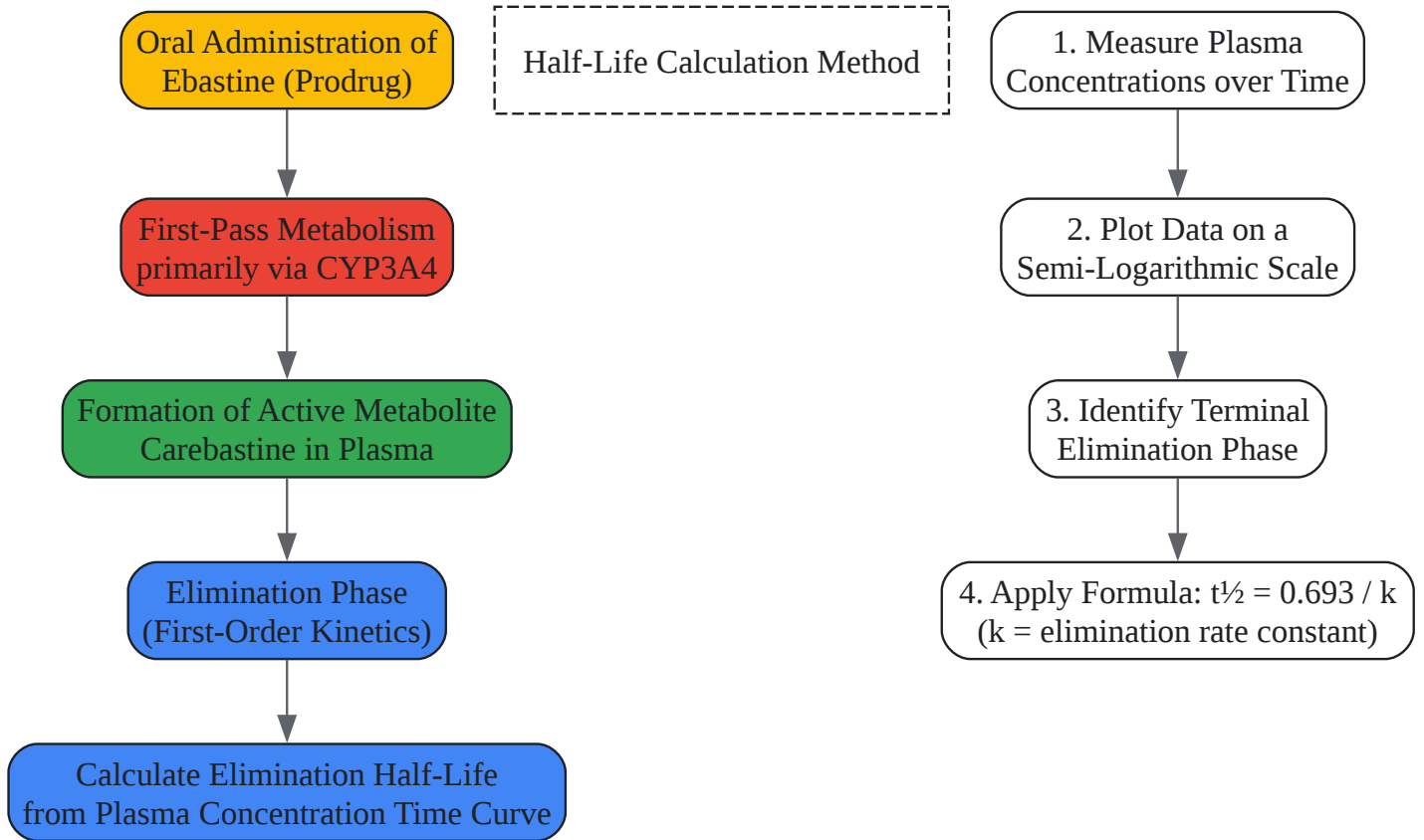
Detailed Experimental Data and Methodologies

The quantitative data in the table above is derived from controlled clinical trials. Here is a summary of the key experimental protocols:

- **Study Populations:** The data were primarily obtained from clinical trials involving **healthy adult subjects** [2] [1]. One study also confirmed that no clinically important age-related differences were found in elderly subjects [3].
- **Dosing Protocols:** In these studies, subjects received single oral doses of Ebastine ranging from 5 mg to 50 mg [2] [1]. Repeated dosing studies (e.g., 20 mg once daily for 7 days) showed that plasma concentrations of **Carebastine** reach a **steady state by the 4th day**, with accumulation consistent with its half-life [1].
- **Bioanalytical Methods:** Plasma concentrations of **Carebastine** were measured over time. The half-life was calculated from the **terminal phase of the plasma concentration-time curve**, following a first-order elimination kinetic model [2] [1] [4].
- **Pharmacodynamic Correlation:** One study specifically demonstrated that the antihistamine activity (measured by reduction of histamine-induced wheal area) **correlated well with plasma levels of Carebastine** in individual subjects [2].

Metabolic Pathway and Half-Life Determination

The following diagram illustrates the metabolic transformation of Ebastine and the standard methodology for determining **Carebastine**'s half-life, which underpins the data in the table.



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Key Implications for Drug Development

The pharmacokinetic profile of **Carebastine** has several direct implications for clinical practice and drug development:

- **Once-Daily Dosing:** The half-life of over 10 hours supports a **once-daily dosing regimen** for Ebastine, as the active metabolite persists in the body long enough to provide 24-hour efficacy [2] [3].
- **Low Interaction Potential from Metabolite:** As the active moiety, **Carebastine** has a simpler elimination pathway. However, the **parent drug Ebastine's metabolism is susceptible to drug interactions** with CYP3A4 inhibitors (like ketoconazole) or inducers (like rifampicin) [3].
- **Favorable Safety Profile:** **Carebastine** is a zwitterionic metabolite (containing both positive and negative charges), which contributes to its **low penetration of the blood-brain barrier**, resulting in a non-sedating profile [3].

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References

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Address: Ontario, CA 91761, United States

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